

Application Note: Radiolabeling DOTA-ADIBO for Pre-Targeted PET

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Compound of Interest

Compound Name: *Dota-adibo*

Cat. No.: *B13859906*

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Introduction & Scientific Rationale

The Pre-Targeting Paradigm

Standard radioimmunotherapy and immuno-PET suffer from a pharmacokinetic mismatch: antibodies require days to accumulate in tumors and clear from the blood, while short-lived isotopes (like

) decay too quickly.

Pre-targeting decouples the targeting vector from the radioactivity:

- Step 1: A non-radioactive Antibody-Azide conjugate is injected and allowed to accumulate/clear (24–72 hours).
- Step 2: A small-molecule radioligand (**DOTA-ADIBO-Isotope**) is injected.
- In Vivo Click: The radioligand rapidly diffuses into the tumor, "clicks" with the antibody via SPAAC, and unbound ligand clears renally within minutes.

The Chemical Challenge: DOTA vs. ADIBO

- DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid): The gold standard chelator for

and

. It requires thermal energy () and acidic pH to efficiently encapsulate

.

- ADIBO (Azadibenzocyclooctyne / DBCO): Contains a strained cyclooctyne ring. While thermally robust compared to Trans-Cyclooctene (TCO), it can degrade or isomerize under prolonged exposure to high heat and low pH.
- The Solution: The protocols below are optimized to balance chelation efficiency (high yield) with bioorthogonal integrity (preserving the click moiety).

Experimental Protocols

Materials & Reagents[1][2][3][4][5][6][7][8][9]

- Precursor: DOTA-PEG
-ADIBO (or similar derivative).
- Isotopes:
 - : Eluted from generator (e.g., ITG, Eckert & Ziegler) in 0.05–0.1 M HCl.[1]
 - : Produced via cyclotron (), supplied as in 0.1 M HCl.
- Buffers:
 - 2.5 M Sodium Acetate (pH 9.0) for pH adjustment.[1][2][3][4]
 - 0.1 M Ammonium Acetate (pH 5.[5]5) for

.^[5]^[6]

- Purification: C18 Light Sep-Pak cartridges (Waters).

Protocol A: Gallium-68 Radiolabeling

High-temperature kinetics are required for DOTA, but time must be minimized to protect the ADIBO ring.

- Elution: Elute

from the generator. Fractionate to collect the highest activity peak (typically 1.0–1.5 mL).

- Buffering: Add 2.5 M Sodium Acetate to the eluate to adjust pH to 4.0–4.5.

- Expert Insight: Do not exceed pH 5.0, as colloidal gallium () will form. Below pH 3.5, complexation yield drops.

- Reaction: Add 20–50 µg (approx. 20–50 nmol) of **DOTA-ADIBO**.

- Incubation: Heat at 90°C for 10 minutes.

- Critical Control: Do not boil (). 10 minutes is sufficient for >95% DOTA incorporation. Prolonged heating risks ADIBO degradation.

- Purification (C18 Sep-Pak):

- Pre-condition Sep-Pak with Ethanol (5 mL) and Water (10 mL).
- Pass reaction mixture through the cartridge.^[7]^[8] (Free and colloids pass through; Product is trapped).
- Wash with 5 mL Water.
- Elute product with 0.5 mL Ethanol.

- Formulation: Dilute the ethanol eluate with 4.5 mL PBS or Saline to bring ethanol concentration <10%.

Protocol B: Copper-64 Radiolabeling

Copper-64 has faster kinetics with DOTA and allows for milder conditions, preserving the ADIBO moiety perfectly.

- Preparation: Dilute solution with 0.1 M Ammonium Acetate (pH 5.5).
- Reaction: Add 10–20 µg of **DOTA-ADIBO**.
- Incubation: Incubate at 40–50°C for 30 minutes.
 - Note: Labeling can occur at room temperature, but mild heating ensures quantitative yields (>98%) and thermodynamic stability.[1]
- Quenching (Optional): Add 1 mM DTPA to scavenge any non-specifically bound copper (rarely needed if yield >98%).
- Purification: C18 Sep-Pak method (identical to Protocol A) or HPLC if high specific activity is critical.

Data Summary & Comparison

Parameter	Gallium-68 ()	Copper-64 ()
Half-life	68 minutes	12.7 hours
Coordination Geometry	Octahedral (N O)	Distorted Octahedral
Reaction pH	4.0 -- 4.5 (Sodium Acetate)	5.5 (Ammonium Acetate)
Temperature	90°C (Critical for DOTA)	37--50°C (Mild)
Reaction Time	10 -- 15 mins	30 -- 60 mins
ADIBO Risk	Moderate (Heat sensitivity)	Low (Mild conditions)
Imaging Window	1 -- 2 hours post-injection	1 -- 24 hours post-injection

Quality Control & Self-Validation

To ensure the system is "self-validating," you must prove two things:

- Radiochemical Purity (RCP): Is the metal stuck to the DOTA?
- Functional Purity (Click-Check): Is the ADIBO still able to click?

QC 1: Radiochemical Purity (iTLC)

- Stationary Phase: iTLC-SG strips.
- Mobile Phase: 0.1 M Citrate Buffer (pH 5) or 1:1 Ammonium Acetate:Methanol.
- Interpretation:
 - Rf 0.0: Colloidal

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- Rf 0.9–1.0: Free Metal (Citrate complex).
- Rf 0.1–0.3: Radiolabeled **DOTA-ADIBO** (Stays near origin in citrate, migrates in MeOH mixes depending on hydrophobicity). Validate Rf with your specific ligand.

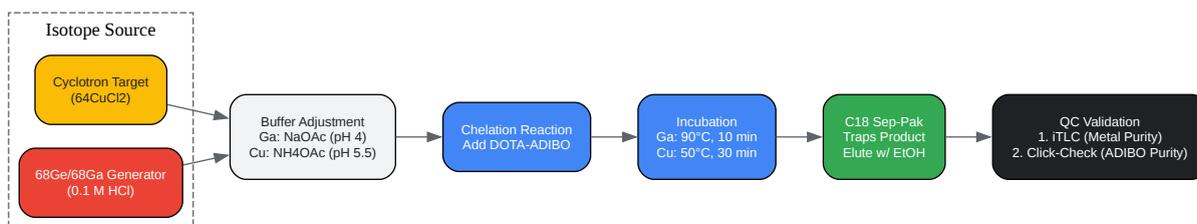
QC 2: The "Click-Check" (Functional Integrity)

This is the most critical step often skipped in standard protocols.

- Method: Take a small aliquot of the purified radiotracer.
- Action: Add 2 equivalents of a non-radioactive Azide-Fluorophore (e.g., Azide-Cy5) or a simple Benzyl-Azide.
- Incubate: Room temp for 5 mins.
- Analysis: Run Radio-HPLC.
- Result: You should see a mass shift (retention time shift) of the radioactive peak.
 - No Shift? The ADIBO ring degraded during labeling. The batch is useless for pre-targeting.
 - Shift? The ADIBO is active.^[9] Proceed to injection.

Visual Workflows

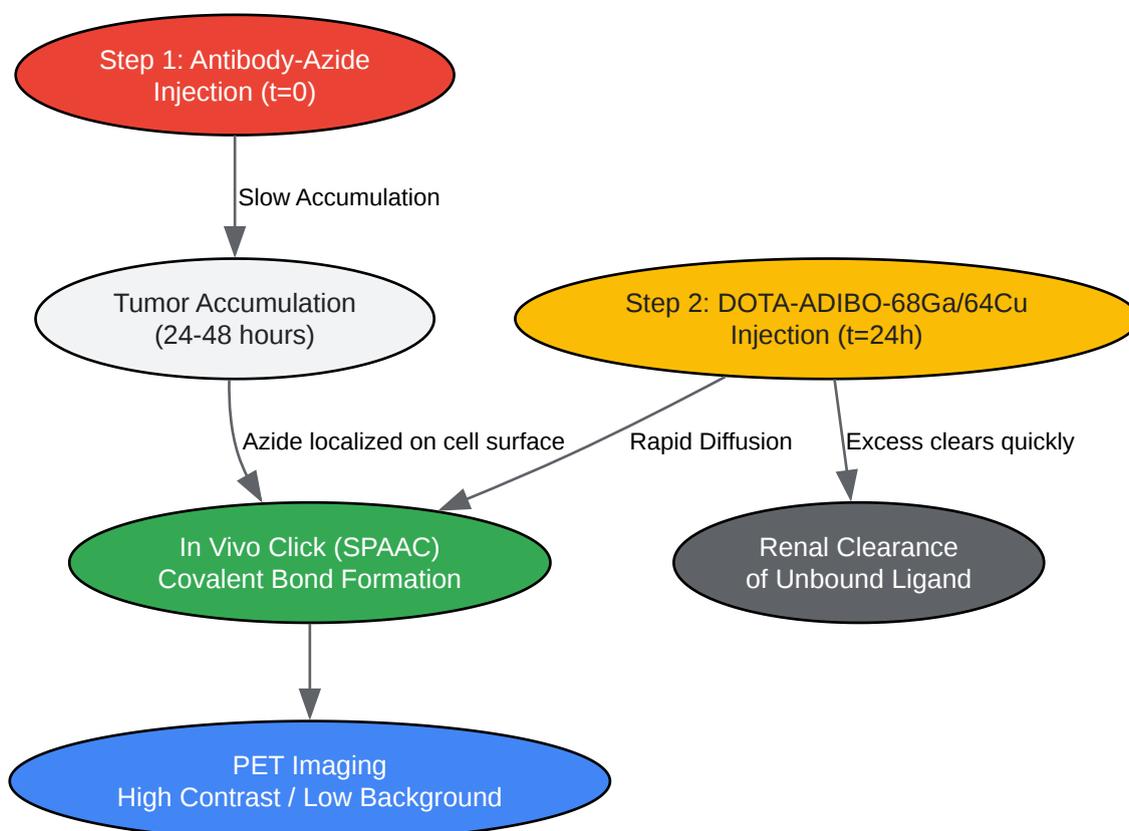
Workflow Diagram



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Caption: Comparative workflow for Ga-68 and Cu-64 radiolabeling, highlighting the critical temperature differences and dual-step QC.

Pre-Targeting Mechanism



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Caption: The Pre-targeting mechanism. The separation of the antibody and isotope injection steps maximizes tumor-to-background ratios.

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